

Cefodizime (Sodium): A Technical Guide to its Antibacterial Spectrum

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Compound of Interest

Compound Name: Cefodizime (sodium)

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Introduction: Cefodizime is a third-generation cephalosporin antibiotic renowned for its broad-spectrum bactericidal activity against a variety of aerobic Gram-positive and Gram-negative bacteria.[1][2] Like other β -lactam antibiotics, its efficacy stems from the disruption of bacterial cell wall synthesis.[3][4] This document provides a comprehensive overview of the antibacterial spectrum of cefodizime, detailed experimental methodologies for its assessment, and a visual representation of its mechanism of action. Notably, cefodizime's clinical efficacy has sometimes been observed to be superior to what its in-vitro activity might predict, potentially due to its immunomodulatory properties.[1][2]

Mechanism of Action

Cefodizime exerts its bactericidal effect by targeting and inhibiting penicillin-binding proteins (PBPs), which are essential enzymes in the terminal stages of peptidoglycan synthesis in bacterial cell walls.[3][4][5] Specifically, cefodizime has a high affinity for PBPs 1A/B, 2, and 3.[1] By binding to these enzymes, it blocks the transpeptidation reaction, which is critical for cross-linking the peptidoglycan strands.[3][6] This inhibition disrupts the integrity of the cell wall, leading to a weakened structure that cannot withstand the cell's internal osmotic pressure, ultimately resulting in cell lysis and bacterial death.[3][4]



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Caption: Mechanism of action of Cefodizime.

Quantitative Antibacterial Spectrum

The in-vitro activity of cefodizime is typically quantified by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the antibiotic that prevents visible growth of a bacterium. The following tables summarize the MIC₅₀ (concentration inhibiting 50% of isolates) and MIC₉₀ (concentration inhibiting 90% of isolates) values for cefodizime against a range of clinically relevant bacteria.

Table 1: In-Vitro Activity Against Gram-Positive Aerobes

Organism	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	Notes
Staphylococcus aureus (Methicillin-Susceptible)	8	8	Moderately susceptible.[7][8]
Staphylococcus aureus (Methicillin-Resistant)	-	-	Generally resistant.[1][9]
Staphylococcus epidermidis	-	-	Generally resistant.[1]
Streptococcus pneumoniae	0.12	0.5	Susceptible.[8]
Streptococcus pyogenes	0.05	0.05	Highly susceptible.[7][8]
Enterococcus spp.	-	-	Resistant.[7]

Table 2: In-Vitro Activity Against Gram-Negative Aerobes

Organism	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	Notes
Escherichia coli	0.12	0.5	Highly susceptible.[7] [8]
Klebsiella pneumoniae	0.25	0.5 - 64	Susceptible, but activity can be affected by high inoculums or cephalosporinase production.[7][8]
Proteus mirabilis	0.016	0.02 - 0.03	Highly susceptible.[7] [8]
Salmonella spp.	0.25	0.5	Highly susceptible.[7] [8]
Shigella spp.	0.25	0.5	Highly susceptible.[7] [8]
Morganella morganii	-	0.25 - 0.5	Very sensitive.[7]
Enterobacter spp.	1	64 - >128	Often resistant due to Type I β -lactamase production.[7][8]
Serratia marcescens	2	8	Moderately susceptible.[8]
Citrobacter freundii	1	128	Variable susceptibility. [8]
Haemophilus influenzae	≤ 0.008	≤ 0.008	Highly susceptible.[8]
Neisseria gonorrhoeae	0.008	≤ 0.008	Highly susceptible, including β -lactamase producing strains.[8] [10]
Neisseria meningitidis	≤ 0.008	≤ 0.008	Highly susceptible.[8]

Pseudomonas aeruginosa	32	>128	Generally resistant.[8] [9]
Acinetobacter anitratus (baumannii)	32	>128	Generally resistant.[7] [8]

Table 3: In-Vitro Activity Against Anaerobes

Organism	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	Notes
Clostridium perfringens	0.5	1	Moderately susceptible.[8]
Bacteroides fragilis group	8	>128	Generally resistant.[8] Other third-generation cephalosporins also show limited activity against anaerobes. [11]

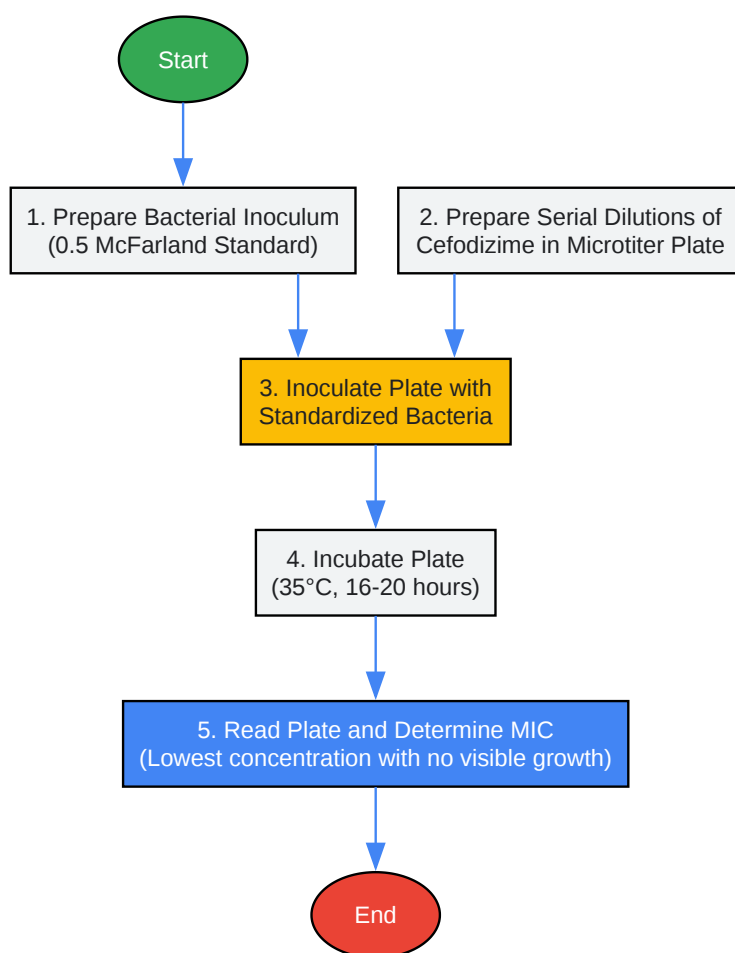
Experimental Protocols: MIC Determination

The determination of the Minimum Inhibitory Concentration (MIC) is a standardized method to quantify the in-vitro susceptibility of bacteria to an antimicrobial agent. The protocols are typically based on guidelines from the Clinical and Laboratory Standards Institute (CLSI, formerly NCCLS).[10][12]

Broth Microdilution Method

- **Preparation of Antimicrobial Agent:** A stock solution of cefodizime is prepared and serially diluted (usually two-fold) in cation-adjusted Mueller-Hinton Broth (CAMHB) to create a range of concentrations in the wells of a 96-well microtiter plate.
- **Inoculum Preparation:** Bacterial colonies from a fresh (18-24 hour) agar plate are suspended in a sterile medium (e.g., saline) to match the turbidity of a 0.5 McFarland standard. This suspension is then diluted to achieve a final standardized inoculum concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.

- Inoculation: Each well containing the serially diluted cefodizime is inoculated with the standardized bacterial suspension. A growth control well (no antibiotic) and a sterility control well (no bacteria) are included.
- Incubation: The microtiter plate is incubated at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air for most aerobic bacteria.[12] Specific atmospheric conditions are required for anaerobic or fastidious organisms.
- Result Interpretation: Following incubation, the plate is examined for visible bacterial growth (turbidity). The MIC is recorded as the lowest concentration of cefodizime that completely inhibits visible growth.[13][14]



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